

(2-Methyl-2-propenyl)succinic anhydride CAS number and molecular weight

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Compound of Interest

Compound Name: (2-Methyl-2-propenyl)succinic Anhydride

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An In-Depth Technical Guide to (2-Methyl-2-propenyl)succinic anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-Methyl-2-propenyl)succinic anhydride**, a versatile chemical intermediate. The document details its chemical and physical properties, synthesis, and key applications, with a focus on its role as a curing agent for epoxy resins.

Chemical Identity and Properties

(2-Methyl-2-propenyl)succinic anhydride, also known as $(\beta\text{-Methallyl})\text{succinic Anhydride}$, is a dicarboxylic anhydride. Its structure incorporates both a reactive anhydride ring and an alkenyl group, making it a useful building block in organic synthesis and polymer chemistry.

CAS Number: 18908-20-8[1]

Molecular Formula: $\text{C}_8\text{H}_{10}\text{O}_3$

Molecular Weight: 154.17 g/mol

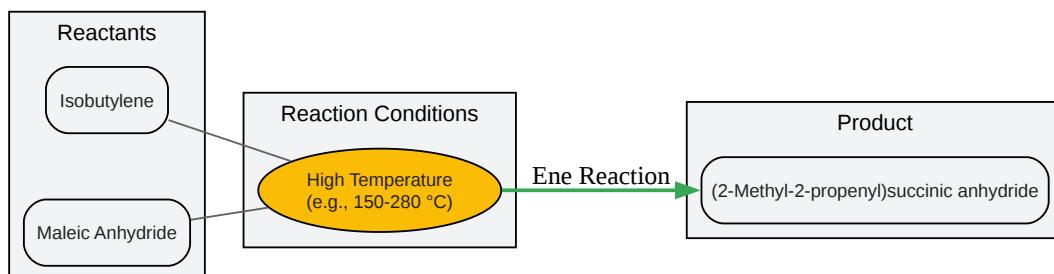
A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
IUPAC Name	3-(2-methyl-2-propenyl)dihydro-2,5-furandione	
Synonyms	(β -Methylallyl)succinic Anhydride, 4-Methyl-4-pentene-1,2-dicarboxylic Anhydride, Methylpropensuccinicanhydride	[1][2]
Appearance	White to off-white crystalline powder	
Melting Point	58 °C	[1]
Boiling Point	137 °C at 9 mmHg	[1]
Purity	>97%	[1]
Storage Conditions	Store in a cool, dry place under an inert atmosphere (e.g., Argon)	[1]

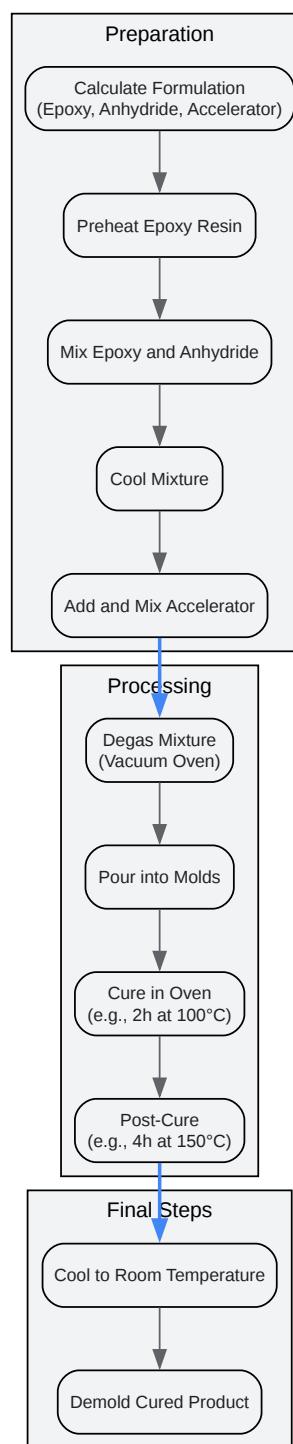
Synthesis of (2-Methyl-2-propenyl)succinic anhydride

The primary route for the synthesis of **(2-Methyl-2-propenyl)succinic anhydride** is the Alder-ene reaction. This reaction involves the addition of an alkene with an allylic hydrogen (the "ene"), such as isobutylene, to an electron-deficient alkene (the "enophile"), in this case, maleic anhydride. The reaction proceeds through a concerted pericyclic mechanism, often at elevated temperatures.

Synthesis of (2-Methyl-2-propenyl)succinic anhydride via Ene Reaction



Experimental Workflow for Epoxy Curing

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References

- 1. 18908-20-8 CAS|(2-甲基-2-丙烯-1-基)琥珀酸酐|生产厂家|价格信息 [m.chemicalbook.com]
- 2. 18908-20-8 CAS MSDS ((2-METHYL-2-PROPEN-1-YL)SUCCINIC ANHYDRIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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